

hazards and safety handling of 3-(trifluoromethyl)-1H-1,2,4-triazole

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Compound of Interest

Compound Name: 3-(trifluoromethyl)-1H-1,2,4-triazole

Cat. No.: B2872632

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An In-depth Technical Guide to the Hazards and Safe Handling of **3-(Trifluoromethyl)-1H-1,2,4-triazole**

Chapter 1: Compound Profile & Significance

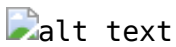
3-(Trifluoromethyl)-1H-1,2,4-triazole (CAS No: 60406-75-9) is a heterocyclic organic compound with the molecular formula $C_3H_2F_3N_3$.^[1] As a solid, crystalline powder, it serves as a crucial building block in medicinal chemistry and drug development.^[2] Its utility as a reagent in the synthesis of more complex molecules, such as substituted 1,3,5-trisubstituted 1H-pyrrolo[2,3-b]pyridines, makes it a valuable tool for researchers. However, its chemical reactivity and inherent toxicological properties necessitate a thorough understanding and implementation of rigorous safety protocols. This guide provides a comprehensive framework for the safe handling, storage, and disposal of this compound, grounded in established safety data and field-proven practices.

Chapter 2: Comprehensive Hazard Assessment

A foundational principle of laboratory safety is a complete understanding of a chemical's intrinsic hazards. This assessment is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, which provides a standardized framework for communicating hazard information.

GHS Classification and Hazard Statements

3-(Trifluoromethyl)-1H-1,2,4-triazole is classified as hazardous. The primary concerns are acute toxicity via multiple routes of exposure and its irritant properties.^[1] The specific hazard statements associated with this compound are summarized below. It is crucial to note that while most suppliers use the "Warning" signal word, some classifications indicate a higher acute oral toxicity ("Toxic if swallowed") which would necessitate the "Danger" signal word.^{[1][2]} Researchers should always defer to the specific Safety Data Sheet (SDS) provided with their reagent.

GHS Pictogram	Signal Word	Hazard Class & Code	Hazard Statement	Reference(s)
	Warning	Acute Toxicity 4 (Oral), H302	Harmful if swallowed	^{[1][2][3]}
Acute Toxicity 4 (Dermal), H312	Harmful in contact with skin	^{[1][3]}		
Skin Irritation 2, H315	Causes skin irritation	^{[1][2]}		
Eye Irritation 2, H319	Causes serious eye irritation	^{[1][2]}		
Acute Toxicity 4 (Inhalation), H332	Harmful if inhaled	^{[1][3]}		
STOT SE 3, H335	May cause respiratory irritation	^[2]		
Potential Higher Hazard	Danger	Acute Toxicity 3 (Oral), H301	Toxic if swallowed	^[1]

Physicochemical Properties Relevant to Safety

Understanding a compound's physical properties is essential for designing safe handling and storage procedures.

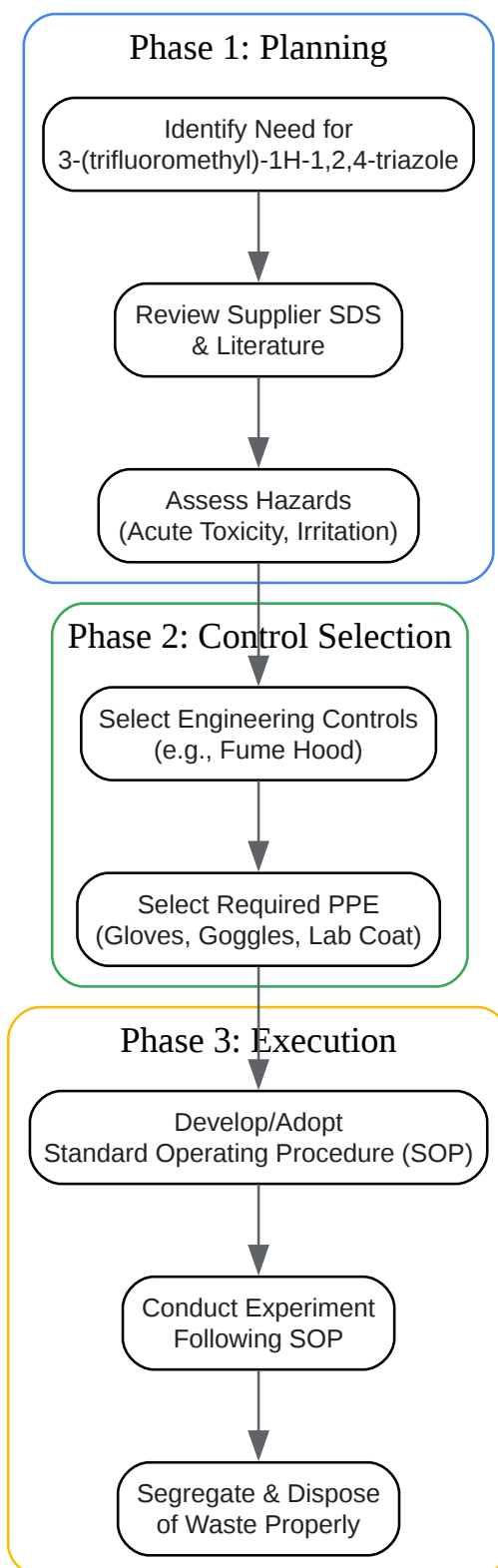
Property	Value	Significance for Safety	Reference(s)
Molecular Formula	C ₃ H ₂ F ₃ N ₃	Base identifier for the compound.	[1]
Molecular Weight	137.06 g/mol	Required for accurate molar calculations.	[1][2]
Physical Form	Solid	Poses a risk of dust inhalation.	[2]
Melting Point	77-79 °C	Indicates stability at room temperature.	[3]
Storage Temperature	2-8 °C	Recommended for maintaining chemical integrity.	[2]

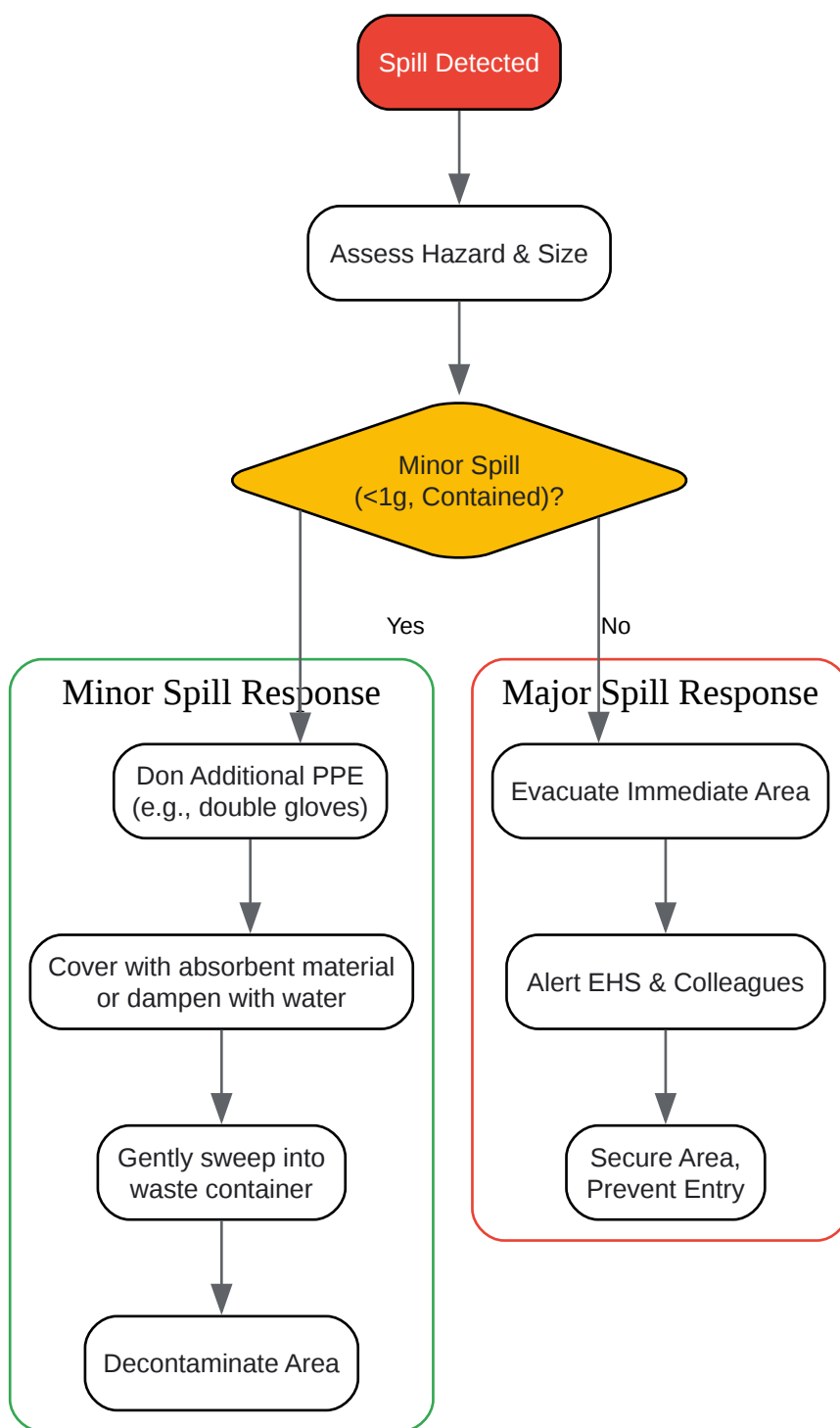
Chapter 3: The Risk Management Workflow: From Lab to Disposal

A proactive approach to safety involves a systematic workflow that begins before the chemical is even handled. This workflow ensures that controls are identified, implemented, and maintained throughout the experimental process.

Pre-Experiment Planning & Engineering Controls

The causality behind using engineering controls is to minimize exposure by containing the hazard at its source. Given that **3-(trifluoromethyl)-1H-1,2,4-triazole** is harmful if inhaled and is a solid that can form dust, all manipulations must be performed within a certified chemical fume hood or a ventilated enclosure.[3][4][5] This is a non-negotiable control to prevent respiratory exposure.





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